

Application Note: Preparation of Ozagrel Hydrochloride Hydrate Solutions

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Compound of Interest

Compound Name: Ozagrel hydrochloride hydrate

CAS No.: 83993-01-5

Cat. No.: B1236929

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Abstract & Introduction

Ozagrel hydrochloride hydrate (OKY-046 HCl) is a potent, selective thromboxane A₂ (TXA₂) synthase inhibitor used extensively in cardiovascular research to study platelet aggregation, cerebral vasospasm, and bronchial asthma. While clinically available as a sodium salt (Ozagrel Sodium) for intravenous injection, the hydrochloride hydrate form is the standard reagent for preclinical research due to its stability and availability.

However, the hydrochloride salt presents specific solubility and pH challenges that differ from the clinical sodium formulation. Improper preparation can lead to isoelectric precipitation or acid-induced tissue irritation in animal models. This guide provides a scientifically rigorous protocol for preparing Ozagrel HCl solutions for both in vitro cellular assays and in vivo administration, ensuring experimental reproducibility and data integrity.

Physicochemical Profile

Understanding the chemical nature of the salt is prerequisite to successful formulation.

Property	Data	Notes
Chemical Name	(E)-3-[4-(1H-imidazol-1-ylmethyl)phenyl]prop-2-enoic acid hydrochloride hydrate	Imidazole derivative
CAS Number	78712-43-3 (HCl salt)	Distinct from Ozagrel Sodium (189224-26-8)
Molecular Weight	~282.72 g/mol (Hydrate) / 264.71 g/mol (Anhydrous HCl)	Use batch-specific MW for molarity calcs
Solubility (Water)	~25–50 mg/mL (Acidic pH)	Highly soluble as the protonated cation
Solubility (DMSO)	~45 mg/mL	Excellent solvent for stock solutions
pKa Values	~4.5 (Carboxylic acid), ~6.5 (Imidazole)	Amphoteric nature creates solubility/pH dependencies
Stability	Light Sensitive	Critical: Undergoes cis-trans isomerization under light

Critical Handling Considerations

A. The pH-Solubility Paradox

Ozagrel HCl dissolves readily in water because the hydrochloride moiety ensures the imidazole ring is protonated (cationic) and the solution is acidic (pH ~3–4).

- Risk: When neutralizing this solution for in vivo use (pH 7.4), the molecule passes through its isoelectric point where the net charge is neutral (zwitterionic), potentially leading to precipitation at high concentrations (>5 mg/mL).
- Solution: For high-concentration in vivo dosing, use a co-solvent system (Protocol 3) or careful pH titration (Protocol 2).

B. Light Sensitivity

Ozagrel is an acrylic acid derivative. Exposure to standard laboratory lighting (fluorescent/LED) can catalyze photoisomerization from the active (E)-isomer to the inactive (Z)-isomer.

- Protocol: Perform all weighing and dissolution steps under low light or use amber glassware/aluminum foil wrapping immediately.

Experimental Protocols

Protocol 1: Preparation of Stock Solutions (In Vitro)

Purpose: High-concentration storage for cell culture or enzymatic assays.

Reagents:

- Ozagrel HCl Hydrate (Solid)[\[1\]](#)[\[2\]](#)
- Dimethyl Sulfoxide (DMSO), Anhydrous, Sterile-filtered ($\geq 99.9\%$)

Procedure:

- Calculate: Determine the mass required for a 100 mM stock.
 - Example: For 10 mL of 100 mM stock, weigh ~282.7 mg (adjust based on specific batch MW).
- Weigh: Weigh the solid into a sterile, amber glass vial.
- Dissolve: Add DMSO to the vial. Vortex vigorously for 30–60 seconds.
 - Note: Sonicate if minor particles persist. The solution should be clear and colorless.
- Aliquot & Store: Dispense into small aliquots (e.g., 50–100 μL) to avoid freeze-thaw cycles.
- Storage: Store at -20°C (stable for ~6 months) or -80°C (stable for ~1 year).

Protocol 2: Aqueous Formulation (In Vivo - Low Dose)

Purpose: For IV/IP injection at low concentrations ($< 2 \text{ mg/mL}$). Mechanism: Relies on the intrinsic water solubility of the salt; pH adjustment is minimal to avoid precipitation.

Reagents:

- Ozagrel HCl Stock (Solid or aqueous stock)
- Sterile PBS (pH 7.4) or Normal Saline (0.9% NaCl)
- 0.1 N NaOH (for pH adjustment)[3]

Procedure:

- Dissolve: Dissolve Ozagrel HCl powder in normal saline to reach a concentration of 2 mg/mL.
 - Result: Solution will be acidic (pH ~4).
- Neutralize (Carefully): While stirring, add 0.1 N NaOH dropwise. Monitor pH continuously.
 - Target: pH 6.0 – 7.0.
 - Warning: Do not overshoot to pH >8.0 rapidly, or the sodium salt equilibrium may shift unpredictably. If cloudiness appears, stop NaOH addition and stir until clear.
- Filter: Pass through a 0.22 µm PES or PVDF syringe filter for sterilization.
- Usage: Use immediately. Do not store aqueous working solutions >24 hours.

Protocol 3: Universal Co-Solvent Formulation (In Vivo - High Dose)

Purpose: For high-dose IP/IV administration (> 5 mg/mL) where aqueous solubility at neutral pH is risky. Vehicle Composition: 10% DMSO / 40% PEG300 / 5% Tween-80 / 45% Saline.[1][4]

Reagents:

- Ozagrel HCl Stock (in DMSO)[1][2][4]
- PEG300 (Polyethylene glycol 300)[1]

- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)

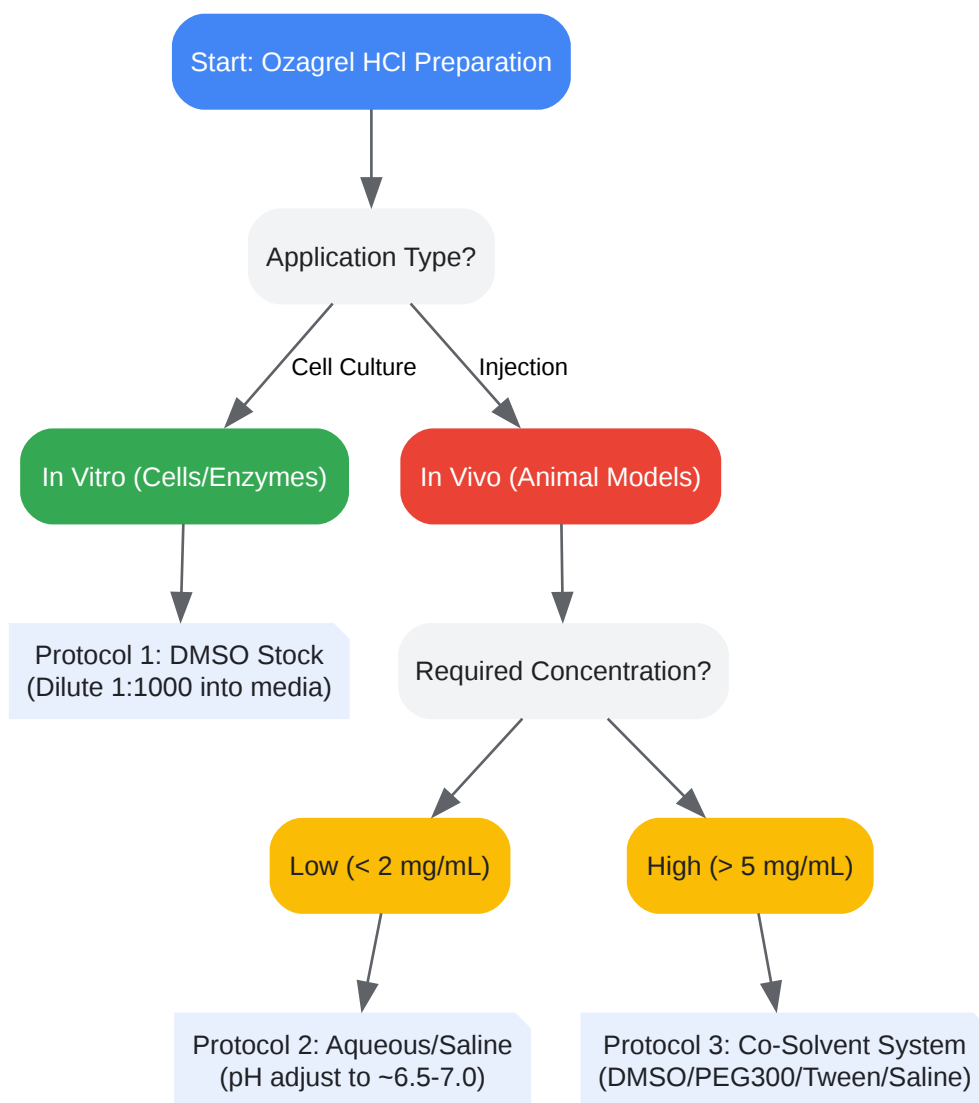
Step-by-Step Assembly: Order of addition is critical to prevent precipitation.

- Start: Take 100 μ L of Ozagrel/DMSO stock (from Protocol 1).
- Add PEG: Add 400 μ L of PEG300. Vortex mix.
 - Checkpoint: Solution must be clear.
- Add Surfactant: Add 50 μ L of Tween-80. Vortex mix gently (avoid foaming).
- Dilute: Slowly add 450 μ L of warm (37°C) Sterile Saline. Mix by inversion.
- Final Volume: 1.0 mL.
- Validation: Visually inspect for crystals. If clear, proceed to filtration (0.22 μ m) and injection.

Visualization & Decision Logic

Workflow: Formulation Decision Tree

Use this logic to select the correct protocol based on your experimental needs.

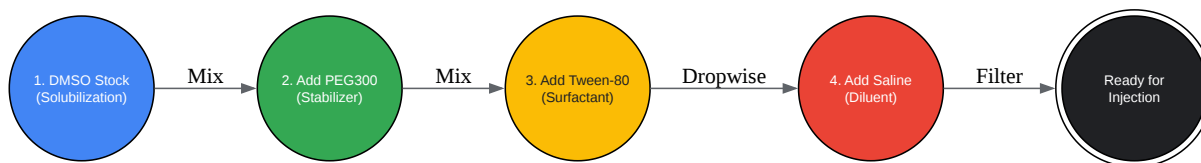


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Figure 1: Decision matrix for selecting the appropriate Ozagrel HCl formulation vehicle.

Workflow: Preparation Steps (Protocol 3)

Visualizing the "Order of Addition" to prevent precipitation shock.



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Figure 2: Step-by-step addition sequence for the High-Dose Co-Solvent formulation.

References

- MedChemExpress.Ozagrel hydrochloride Product Information & Solubility Protocols. Retrieved from
- Selleck Chemicals.Ozagrel HCl (OKY-046 HCl) - Application Note and Solubility Data. Retrieved from
- Cayman Chemical.Ozagrel (OKY-046) Product Insert and Safety Data Sheet. Retrieved from
- PubChem.Ozagrel Hydrochloride - Compound Summary (CID 176483537).[5] National Library of Medicine.[5] Retrieved from
- Towa Pharmaceutical.Ozagrel Sodium Injection - Drug Information Sheet. Retrieved from

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Sources

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]

- [3. CN101659640B - Ozagrel tromethamine, compound, preparation method and application thereof - Google Patents \[patents.google.com\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. Ozagrel Impurity 21 | C13H11N2NaO3 | CID 176483536 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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